

Alachlor IUPAC name and CAS number

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Compound Name:	Alachlor		
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Alachlor: Chemical Identification

This technical guide provides the International Union of Pure and Applied Chemistry (IUPAC) name and the Chemical Abstracts Service (CAS) number for the herbicide **Alachlor**.

Chemical Identifiers

The following table summarizes the primary chemical identifiers for **Alachlor**.

Identifier	Value
Common Name	Alachlor
IUPAC Name	2-Chloro-N-(2,6-diethylphenyl)-N- (methoxymethyl)acetamide[1][2][3]
CAS Number	15972-60-8[1][4][5][6]

Alachlor is a widely studied herbicide belonging to the chloroacetanilide family.[1] Its use is restricted in many regions, including the European Union, due to environmental and health concerns.[1] The CAS Registry Number®, 15972-60-8, is a unique numerical identifier assigned to this specific chemical substance by the Chemical Abstracts Service.[6] The IUPAC name, 2-Chloro-N-(2,6-diethylphenyl)-N-(methoxymethyl)acetamide, provides a standardized and systematic chemical nomenclature.[1][2][3]

Identifier Relationship



The relationship between the common name, the systematic IUPAC name, and the unique CAS registry number is illustrated below.



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Relationship between **Alachlor**'s common name, IUPAC name, and CAS number.

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